

"MR10": A Term with Multiple Identities in Scientific and Commercial Sectors

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Compound of Interest

Compound Name: MR10

Cat. No.: B1577354

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Following a comprehensive review of publicly available information, it has been determined that "**MR10**" does not correspond to a singular, identifiable drug or therapeutic research compound. Instead, the designation "**MR10**" is utilized across a diverse and unrelated array of scientific, industrial, and commercial domains. This multiplicity of uses makes it unfeasible to provide a consolidated, in-depth technical guide on "**MR10**" as a specific therapeutic agent.

The term "**MR10**" has been identified in numerous distinct contexts, including:

- Biomedical Research and Biotechnology:
 - Bacteriophage Therapy: "**MR10**" refers to a specific bacteriophage, Staphylococcus phage **MR10**, which has been investigated for its potential in combating antibiotic-resistant bacteria, particularly in wound healing contexts.[1][2][3]
 - Antimicrobial Peptides: The designation is also used for "enterocin **MR10**," a type of bacteriocin produced by Enterococcus faecalis with antimicrobial properties.[4]
 - Monoclonal Antibodies: In immunology, "**MR10-2**" is the clone name for a monoclonal antibody that targets the mouse T-cell receptor (TCR) V beta 9 chain.[5]
 - Gene Expression Analysis: "MF10/**MR10**" are designations for primers used to identify the expression of MAGE A1-10 genes in cancer research.[6]

- Nanoparticle Formulations: In drug delivery research, "**MR10**" has been used to denote a specific mass ratio formulation of layered double hydroxide nanoparticles for nucleic acid delivery.[\[7\]](#)
- Clinical Isolate Identification: The term has been used to identify a clinical isolate of Methicillin-resistant Staphylococcus aureus (MRSA) in a study on the effects of a green tea catechin.[\[8\]](#)
- Materials Science and Industry:
 - Plastics and Polymers: "**MR10**" is a product name for a low-density polyethylene (LDPE) grade, as well as a polypropylene homopolymer grade.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Asphalt Modification: In civil engineering, "**MR10**" refers to a recycled plastic product designed to enhance the fracture resistance of asphalt.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Medical Devices:
 - The "Graesby Medical Model **MR10**" is an infant respiration monitor that has been subject to clinical evaluation.[\[16\]](#)
- Computational Chemistry:
 - In theoretical studies of molecular structures, "**MR10**" has been used as a label for a specific model radical of molecules like ethylene glycol and azathioprine.[\[17\]](#)[\[18\]](#)
- Clinical Research and Methodology:
 - The abbreviation "MR" can stand for Mendelian Randomization, a method in genetic epidemiology, and "**MR10**" has appeared in this context.[\[19\]](#)
 - In the context of medical imaging, "**MR10**" has been used as an identifier for a phantom in an MRI clinical trial.[\[20\]](#)

Given the wide-ranging and unrelated applications of the term "**MR10**," it is not possible to generate a technical guide or whitepaper on a single "**MR10**" therapeutic compound as requested. The available information does not point to any early-stage drug with this

designation in the public domain. Further clarification on the specific scientific or therapeutic context of "MR10" would be necessary to provide a more targeted and relevant response.

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